

# Chemical formula and molar mass of thiothionyl fluoride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Thiothionyl fluoride

Cat. No.: B15341338

[Get Quote](#)

An In-depth Technical Guide on **Thiothionyl Fluoride**

## Abstract

**Thiothionyl fluoride** is an inorganic chemical compound with the formula  $S_2F_2$ . It is a colorless gas and an isomer of disulfur difluoride. This document provides a concise overview of its fundamental chemical properties, including its molecular structure, molar mass, and key physical data. Additionally, common synthesis protocols are briefly outlined.

## Chemical Identity and Properties

**Thiothionyl fluoride** is characterized by the chemical formula  $S=SF_2$ .<sup>[1]</sup> It is also referred to as difluoro(sulfanylidene)-λ4-sulfane.<sup>[1][2]</sup>

## Molecular Formula and Molar Mass

- Chemical Formula:  $S_2F_2$ <sup>[2][3][4]</sup>
- Molar Mass: 102.12 g/mol <sup>[1]</sup>

## Physical and Chemical Properties

A summary of the key quantitative data for **thiothionyl fluoride** is presented in the table below.

Property	Value
IUPAC Name	difluoro(sulfanylidene)-λ4-sulfane
Molecular Formula	S <sub>2</sub> F <sub>2</sub>
Molar Mass	102.12 g/mol [1]
Appearance	Colorless gas[1]
Melting Point	-164.6 °C[1]
CAS Number	16860-99-4

## Synthesis Protocols

Detailed experimental procedures for the synthesis of **thiothionyl fluoride** can be found in the cited literature. The primary methods involve the reaction of a sulfur-chlorine compound with a fluoride source.

### Reaction with Potassium Fluoride

**Thiothionyl fluoride** can be synthesized by reacting disulfur dichloride with potassium fluoride at approximately 150 °C.[1]

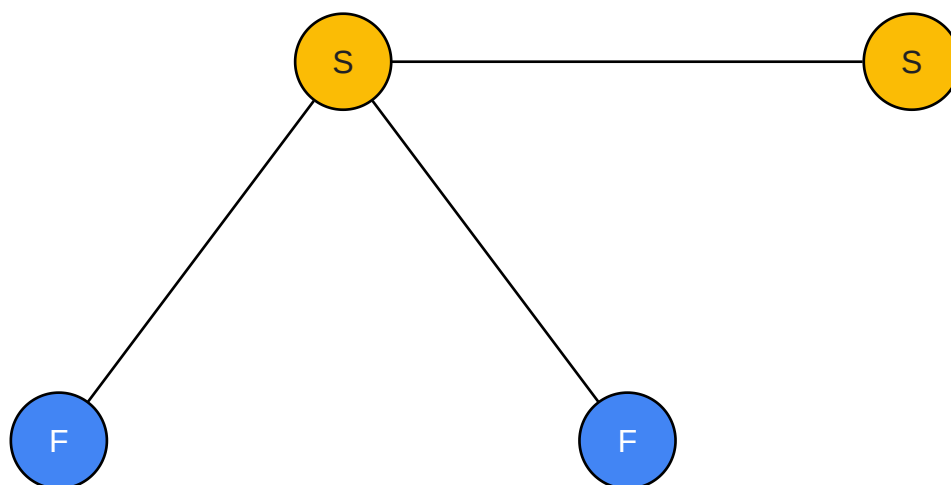
- Reaction:  $\text{S}_2\text{Cl}_2 + 2 \text{KF} \rightarrow \text{S}=\text{SF}_2 + 2 \text{KCl}$

### Reaction with Mercury(II) Fluoride

An alternative synthesis route involves the reaction of disulfur dichloride with mercury(II) fluoride at a lower temperature of 20 °C.[1]

## Molecular Structure

The structural arrangement of **thiothionyl fluoride** consists of a central sulfur atom double-bonded to another sulfur atom and single-bonded to two fluorine atoms.



[Click to download full resolution via product page](#)

Caption: Molecular structure of **thiothionyl fluoride** (S<sub>2</sub>F<sub>2</sub>).

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Thiothionyl fluoride - Wikipedia [en.wikipedia.org]
- 2. Thiothionyl fluoride | F<sub>2</sub>S<sub>2</sub> | CID 145375 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. thiothionyl fluoride - Wikidata [wikidata.org]
- 4. thiothionyl fluoride [stenutz.eu]
- To cite this document: BenchChem. [Chemical formula and molar mass of thiothionyl fluoride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15341338#chemical-formula-and-molar-mass-of-thiothionyl-fluoride]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)